

Application Notes and Protocols: 1-Cyclohexyloctan-1-ol in Materials Science

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Compound of Interest

Compound Name: 1-Cyclohexyloctan-1-ol

Cat. No.: B15297444

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Disclaimer: Direct experimental data for **1-Cyclohexyloctan-1-ol** is not readily available in the current body of scientific literature. The following application notes and protocols are based on the known properties and applications of structurally similar long-chain alkyl and cyclic alcohols. These are intended to serve as a foundational guide for researchers and scientists interested in exploring the potential of **1-Cyclohexyloctan-1-ol** in materials science.

Introduction

1-Cyclohexyloctan-1-ol is a long-chain aliphatic alcohol containing a bulky cyclohexyl group. This unique molecular architecture suggests its potential utility in various areas of materials science, including polymer modification, surfactant development, and as a precursor for novel functional materials. The combination of a flexible octanol chain and a rigid cyclohexyl ring could impart unique thermal, mechanical, and surface properties to materials.

Potential Applications

Polymer Plasticizer and Modifier

The long alkyl chain of **1-Cyclohexyloctan-1-ol** can act as an internal plasticizer in polymers such as polyvinyl chloride (PVC) and its copolymers. The bulky cyclohexyl group may enhance thermal stability and compatibility with the polymer matrix.

Surfactant and Emulsifier

While the hydroxyl group provides a hydrophilic head, the long hydrocarbon tail (cyclohexyloctyl group) is highly lipophilic. This amphiphilic nature makes it a candidate for use as a non-ionic surfactant or emulsifier in various formulations, including coatings, adhesives, and personal care products.

Lubricant and Flow Additive

The branched structure and the presence of the cyclohexyl ring could provide good lubricating properties and act as a flow additive in lubricant formulations and polymer processing.

Precursor for Functional Monomers

The hydroxyl group of **1-Cyclohexyloctan-1-ol** can be chemically modified to introduce polymerizable functionalities (e.g., acrylates, methacrylates). The resulting monomers could be used to synthesize polymers with unique properties derived from the cyclohexyloctyl side chain.

Physicochemical Properties (Hypothetical)

The following table summarizes the predicted physicochemical properties of **1-Cyclohexyloctan-1-ol** based on data from similar molecules like 1-cyclohexylethanol and other long-chain alcohols.

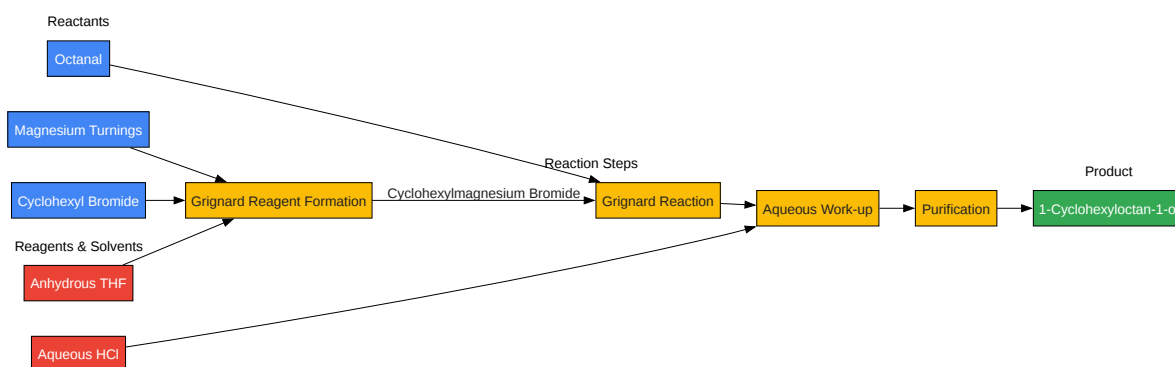
Property	Predicted Value	Unit
Molecular Formula	C ₁₄ H ₂₈ O	-
Molecular Weight	212.38	g/mol
Boiling Point	~280-300	°C
Melting Point	~20-30	°C
Density	~0.90-0.95	g/cm ³
Water Solubility	Low	-
LogP (Octanol-Water Partition Coefficient)	~5-6	-

Experimental Protocols

Synthesis of 1-Cyclohexyloctan-1-ol

This protocol describes a potential synthetic route via a Grignard reaction between cyclohexylmagnesium bromide and octanal.

Workflow Diagram:



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Caption: Synthetic workflow for **1-Cyclohexyloctan-1-ol**.

Protocol:

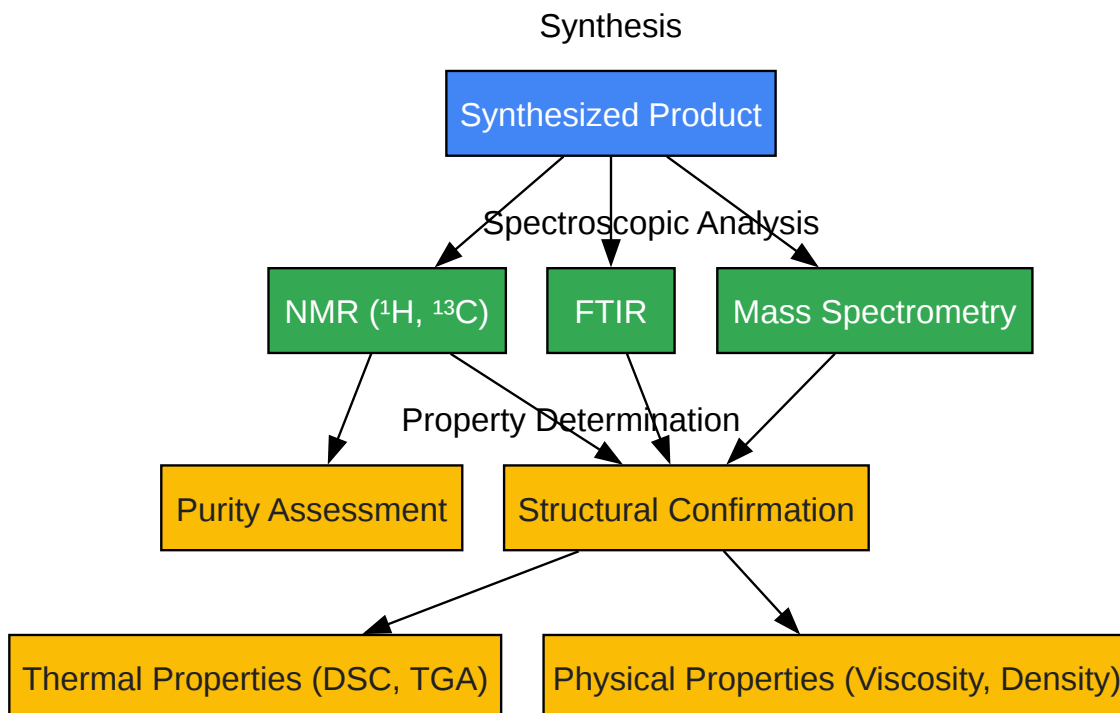
- Grignard Reagent Formation: In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, add magnesium turnings and a small crystal

of iodine. Add a solution of cyclohexyl bromide in anhydrous tetrahydrofuran (THF) dropwise to initiate the reaction. Once initiated, add the remaining cyclohexyl bromide solution at a rate that maintains a gentle reflux. After the addition is complete, reflux the mixture for an additional hour to ensure complete formation of the Grignard reagent.

- **Grignard Reaction:** Cool the Grignard reagent to 0 °C. Add a solution of octanal in anhydrous THF dropwise via the dropping funnel. Maintain the temperature below 10 °C during the addition. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-3 hours.
- **Aqueous Work-up:** Cool the reaction mixture to 0 °C and slowly quench by the dropwise addition of a saturated aqueous solution of ammonium chloride, followed by 1M hydrochloric acid until the magnesium salts dissolve.
- **Extraction and Purification:** Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether or ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by vacuum distillation or column chromatography on silica gel.

Characterization of 1-Cyclohexyloctan-1-ol

Logical Relationship Diagram:



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Caption: Logical flow for the characterization of **1-Cyclohexyloctan-1-ol**.

Protocols:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Dissolve a small sample in deuterated chloroform (CDCl₃) and acquire ¹H and ¹³C NMR spectra. The ¹H NMR should show characteristic signals for the cyclohexyl and octyl protons, as well as a signal for the proton on the carbon bearing the hydroxyl group. The ¹³C NMR will confirm the number of unique carbon environments.
- Fourier-Transform Infrared (FTIR) Spectroscopy: Obtain an IR spectrum of the neat liquid or a thin film. A broad absorption band in the region of 3200-3600 cm⁻¹ will confirm the presence of the O-H stretching vibration.

- Mass Spectrometry (MS): Use a suitable ionization technique (e.g., Electrospray Ionization) to determine the molecular weight of the compound and analyze its fragmentation pattern to further confirm the structure.
- Thermal Analysis:
 - Differential Scanning Calorimetry (DSC): Determine the melting point and any other phase transitions by heating and cooling the sample at a controlled rate (e.g., 10 °C/min).
 - Thermogravimetric Analysis (TGA): Assess the thermal stability and decomposition temperature by heating the sample in a controlled atmosphere (e.g., nitrogen or air) and monitoring the weight loss as a function of temperature.

Safety and Handling

While specific toxicity data for **1-Cyclohexyloctan-1-ol** is not available, it should be handled with the standard precautions for laboratory chemicals. It is expected to be an irritant to the eyes and skin. Use appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work in a well-ventilated area or a fume hood, especially during synthesis and purification.

Conclusion

1-Cyclohexyloctan-1-ol represents an unexplored molecule with significant potential in materials science. The protocols and application notes provided here offer a starting point for researchers to synthesize, characterize, and investigate its utility as a polymer additive, surfactant, or a building block for new materials. Further research is necessary to fully elucidate its properties and validate these potential applications.

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